

Essential Safety and Operational Guidance for Handling 2-Pentylfuran

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Compound of Interest

Compound Name: 2-Pentylfuran

Cat. No.: B1212448

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides critical safety and logistical information for the use of **2-Pentylfuran**, a flammable liquid and potential irritant. Adherence to these guidelines is essential for minimizing risk and ensuring laboratory safety.

Hazard Identification and Personal Protective Equipment (PPE)

2-Pentylfuran is classified as a flammable liquid that can be harmful if swallowed and may cause serious eye damage.^{[1][2]} It is imperative to use appropriate personal protective equipment to prevent exposure.

Recommended Personal Protective Equipment (PPE) for Handling **2-Pentylfuran**:

Protection Type	Recommended Equipment	Rationale
Eye and Face Protection	Chemical splash goggles meeting ANSI Z87.1 standards. A face shield worn over goggles is recommended when there is a significant risk of splashing.[3][4]	Protects against splashes and potential vapors that could cause serious eye damage.[2]
Skin and Body Protection	A flame-retardant lab coat, long pants, and closed-toe shoes are the minimum requirements.[4] Chemical-resistant gloves, such as disposable nitrile gloves, must be worn.[1][4] For extended contact, heavier-duty gloves should be considered.	Prevents skin contact, which can cause irritation.[1] Flame-retardant clothing is necessary due to the flammable nature of the compound.[3]
Respiratory Protection	All handling of 2-Pentylfuran should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[4] If a fume hood is not available or if exposure limits are exceeded, a NIOSH-approved respirator with an organic vapor cartridge (Type A, Brown) is required.[1][3]	Minimizes the risk of inhaling potentially harmful vapors, which can cause respiratory irritation.[3]

Quantitative Data Summary

The following table summarizes key quantitative data for **2-Pentylfuran**:

Property	Value
CAS Number	3777-69-3[1]
Molecular Formula	C9H14O[5]
Molecular Weight	138.21 g/mol [5]
Boiling Point	155 °C / 311 °F[1]
Flash Point	45 °C / 113 °F[1]
Specific Gravity	0.886 - 0.893 @ 25 °C[6]
Oral LD50 (mouse)	1200 mg/kg[6]

Operational and Disposal Plans

Handling and Storage:

- Always handle **2-Pentylfuran** in a well-ventilated area, preferably within a chemical fume hood.[1]
- Keep the compound away from heat, sparks, open flames, and other sources of ignition.[2]
- Use only non-sparking tools and explosion-proof equipment when handling.[1]
- Containers should be grounded and bonded during transfer to prevent static discharge.[2]
- Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[1][7]

Spill Response:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material, such as sand or earth, to contain the spill.[1]

- Clean-up: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for disposal.^[7]
- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

Disposal:

- **2-Pentylfuran** and any contaminated materials are considered hazardous waste and must be disposed of accordingly.^[7]
- Dispose of the waste in a licensed professional waste disposal service to ensure compliance with local, state, and federal regulations.^{[1][2]} Do not dispose of it down the drain.

Experimental Protocol: Standard Solution Preparation

This protocol outlines the steps for preparing a standard solution of **2-Pentylfuran**.

Materials:

- **2-Pentylfuran**
- An appropriate solvent (e.g., ethanol, methanol)
- Volumetric flasks with stoppers
- Calibrated pipettes or syringes
- Analytical balance

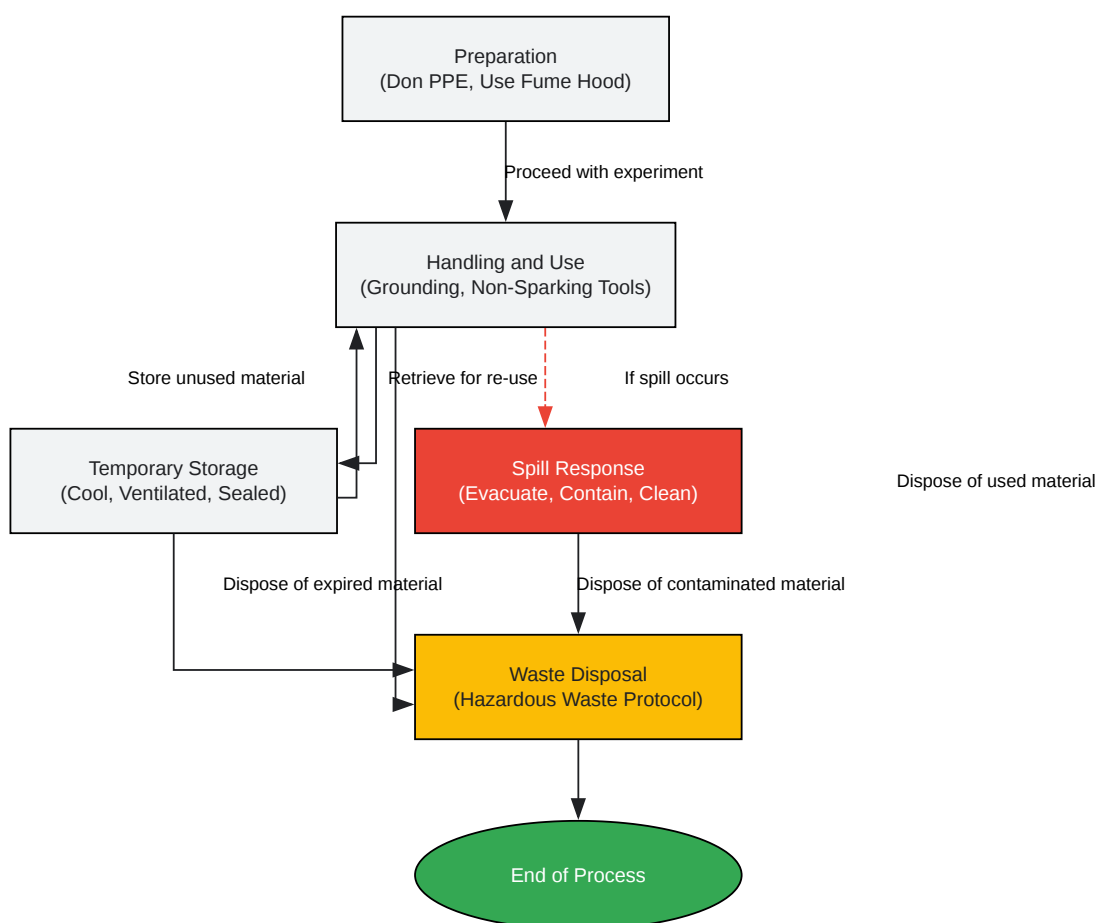
Procedure:

- Preparation: Ensure all work is performed inside a certified chemical fume hood. Wear all required PPE as detailed above.
- Weighing: Accurately weigh the desired amount of **2-Pentylfuran** using an analytical balance.

- **Dissolving:** Carefully transfer the weighed **2-Pentylfuran** into a volumetric flask of the desired volume.
- **Dilution:** Add a small amount of the chosen solvent to the flask to dissolve the compound. Once dissolved, add more solvent until the volume is close to the calibration mark on the flask.
- **Final Volume:** Use a pipette or dropper to add the final amount of solvent to bring the solution to the calibration mark.
- **Mixing:** Stopper the flask and invert it several times to ensure the solution is thoroughly mixed.
- **Labeling and Storage:** Label the flask with the compound name, concentration, solvent, and date of preparation. Store the solution in a cool, well-ventilated area, away from ignition sources.

Workflow for Safe Handling of 2-Pentylfuran

The following diagram illustrates the logical workflow for the safe handling of **2-Pentylfuran**, from initial preparation to final disposal.



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Caption: Workflow for the safe handling of **2-Pentylfuran**.

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